

# Field application of dimethyldithiocarbamate as an agricultural fungicide

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## Compound of Interest

Compound Name: *Dimethyldithiocarbamate*

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An in-depth guide to the field application of **dimethyldithiocarbamate** (DMDC) fungicides, designed for researchers, scientists, and agricultural development professionals. This document provides a comprehensive overview of the biochemical principles, formulation science, and validated field protocols necessary for the effective and responsible use of this important class of fungicides.

## Section 1: Core Principles of Dimethyldithiocarbamate Fungicides

**Dimethyldithiocarbamates** (DMDCs) are a subgroup of the broader dithiocarbamate class of organic sulfur fungicides, which have been a cornerstone of agricultural disease management for decades.<sup>[1]</sup> This group includes active ingredients such as Ferbam (the iron salt), Ziram (the zinc salt), and Thiram (the oxidized dimer of **dimethyldithiocarbamate**).<sup>[2][3]</sup> They are valued for their broad-spectrum, non-systemic, and protective action against a wide array of fungal pathogens affecting fruit, vegetable, and ornamental crops.<sup>[4][5][6][7]</sup> Being non-systemic, they form a protective barrier on the plant surface and must be applied before fungal spore germination and infection.<sup>[3][4][8]</sup>

A key advantage of DMDCs is their multi-site mode of action, which significantly mitigates the risk of resistance development in fungal populations.<sup>[1][3]</sup> This makes them crucial partners in Integrated Pest Management (IPM) and resistance management programs.<sup>[4][7]</sup>

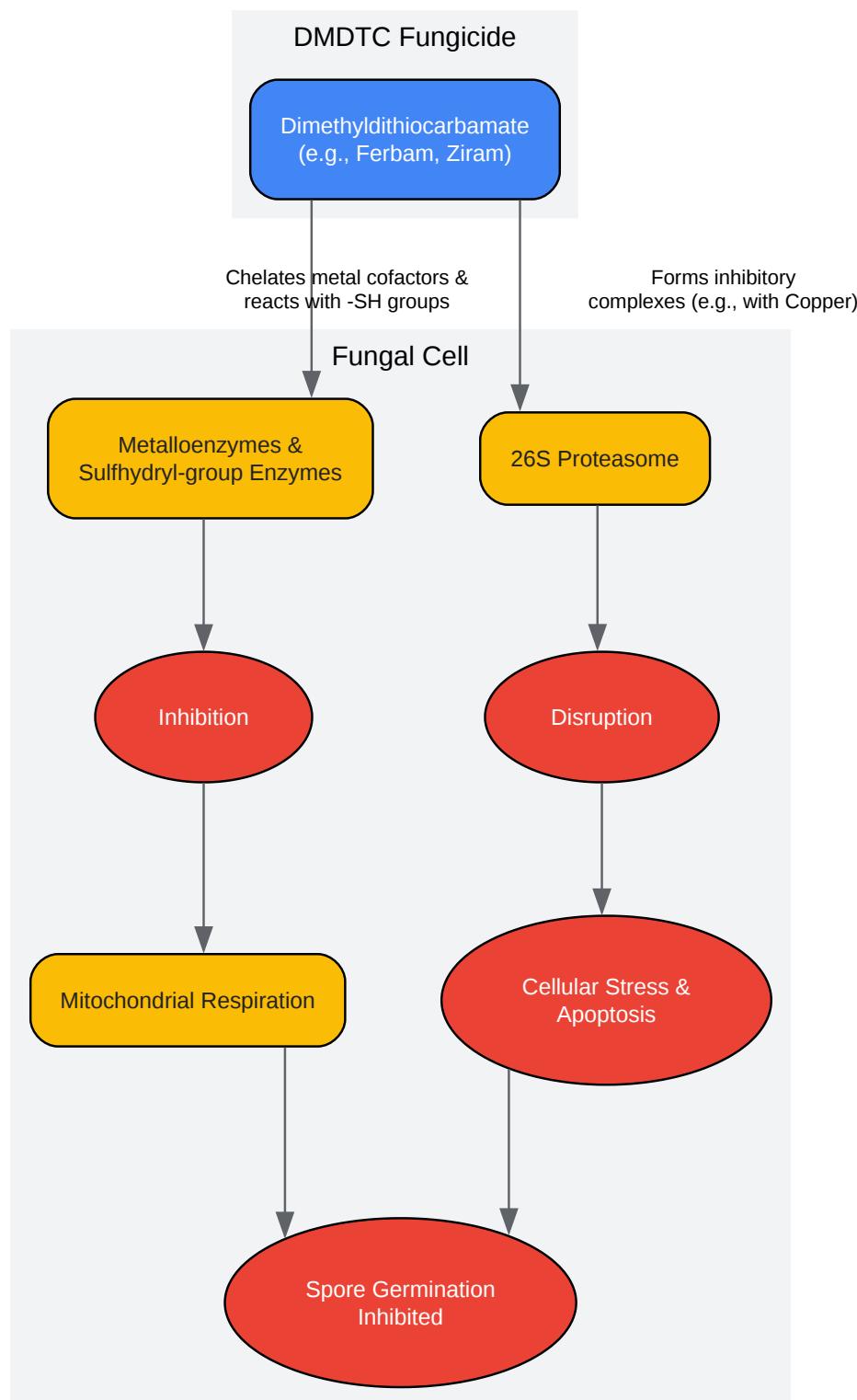
## Section 2: Biochemical Mode of Action

The fungicidal activity of DMDTCs is characterized by their ability to disrupt multiple essential processes within the fungal cell. This multi-site action is a primary reason for their low resistance risk.[9][10][11] The Fungicide Resistance Action Committee (FRAC) classifies dithiocarbamates in Group M03, acknowledging their multi-site contact activity.[9][10][12][13]

The core mechanisms include:

- Enzyme Inhibition via Metal Chelation: Dithiocarbamates are potent chelating agents. They sequester essential metal ions, such as copper ( $Cu^{2+}$ ) and zinc ( $Zn^{2+}$ ), which serve as cofactors for numerous metalloenzymes critical for cellular respiration and detoxification.[1][2]
- Reaction with Sulfhydryl Groups: The active molecules can react with sulfhydryl (-SH) groups found in amino acids like cysteine. This inactivates a wide range of enzymes and proteins, including those vital for spore germination and mycelial growth.[1][6]
- Metabolism to Isothiocyanates: In the fungal cell, dithiocarbamates can be metabolized into isothiocyanates, which are highly reactive compounds that further disrupt cellular function by reacting with vital thiol compounds.[2]
- Disruption of the Ubiquitin-Proteasome System: Evidence suggests that dithiocarbamate-copper complexes can inhibit the 26S proteasome, a critical complex responsible for protein degradation.[1] This leads to an accumulation of damaged proteins, inducing cellular stress and apoptosis (programmed cell death).[1]

## Biochemical Mode of Action of Dimethyldithiocarbamates (DMDCs)

[Click to download full resolution via product page](#)*Mode of Action of DMDC Fungicides.*

## Section 3: Formulation Science

DMDTC fungicides are most commonly available in solid formulations, designed for dispersion in water to create a sprayable suspension.

- Water Dispersible Granules (WDG or WG): This is a modern, widely used formulation.[7][14] [15] Products like Ferbam 76 WDG and Ziram 76 WG consist of small granules that disperse rapidly in water.[2][7] Advantages of this formulation include minimal dust during handling (improving operator safety), ease of measurement, and excellent tank mix compatibility.[7] [14]
- Wettable Powder (WP): A traditional formulation where the active ingredient is mixed with a fine, dry carrier and wetting agents.[16] While effective, WPs can produce significant dust during mixing, requiring additional caution and personal protective equipment (PPE).
- Suspension Concentrate / Flowable (SC/F): Used for seed treatments, such as Thiram 600. The active ingredient is milled into fine particles and suspended in a liquid. This formulation adheres well to seeds and allows for accurate application through commercial seed treaters. [1][17]

## Section 4: Field Application Protocols

Accurate and timely application is paramount for the efficacy of protective fungicides like DMDTCs.

### Protocol 4.1: Boom Sprayer Calibration (1/128th Acre Method)

Causality: Proper calibration ensures the target application rate (Gallons per Acre or Liters per Hectare) is achieved. Over-application is illegal, wastes product, and increases environmental risk, while under-application results in poor disease control.[8][18] This method is efficient because the ounces collected from one nozzle over a specific distance directly equal the gallons per acre output.[18]

Materials:

- Tape measure

- Stopwatch
- Flags or markers
- Measuring container marked in ounces
- Personal Protective Equipment (PPE)

**Procedure:**

- Pre-Calibration Check: Ensure the sprayer is clean and in good working order. Clean all nozzles and filters with a soft brush and water.[19] Fill the tank at least half full with clean water.
- Determine Nozzle Spacing: Measure the distance between nozzles on the boom in inches.
- Determine Calibration Distance: Use the table below to find the required travel distance for your nozzle spacing. This distance represents 1/128th of an acre per nozzle.[8][18]

Nozzle Spacing (inches)	Travel Distance (feet)
<b>15</b>	<b>272</b>
20	204
30	136

| 40 | 102 |

- Measure Travel Time: Mark the determined distance in a field with similar terrain to the area being sprayed. Drive the course at your intended application speed and engine RPM, recording the time in seconds.[20] Perform this twice and average the times for accuracy.[18]
- Measure Nozzle Output: With the sprayer stationary, maintain the same engine RPM/pressure used in Step 4. Place a measuring container under one nozzle and collect its output for the exact travel time recorded.[8][20]

- Calculate Application Rate: The number of ounces collected is equal to the application rate in Gallons Per Acre (GPA).
- Check for Uniformity: Repeat Step 5 for all nozzles. If any nozzle's output varies by more than 10% from the average, clean or replace it and re-calibrate.[\[19\]](#)
- Adjust if Necessary: If the measured GPA is not within 5% of the target rate from the product label, adjust your travel speed or pressure and repeat the calibration process.[\[8\]](#)

## Protocol 4.2: Tank Mixing and Foliar Application

**Causality:** Correct mixing ensures the fungicide is properly suspended in water for uniform coverage. Application timing is critical for protective fungicides, which must be on the plant surface before infection begins.

**Procedure:**

- **Read the Label:** Always consult the specific product label for application rates, Pre-Harvest Intervals (PHI), and compatibility information.[\[2\]](#)[\[4\]](#)
- **Fill the Tank:** Fill the spray tank with one-half to three-quarters of the required water volume and start the agitation system.
- **Add Fungicide:** Slowly add the required amount of WDG or WP formulation to the tank. The agitation will ensure it disperses properly. Allow it to mix for several minutes before adding other products.
- **Add Other Products:** If tank-mixing, add other products in the correct order (consult compatibility charts). DMDTCs are generally compatible with most pesticides, except for highly alkaline materials like Bordeaux mixture.[\[2\]](#)
- **Complete Filling:** Add the remaining water to the tank to reach the final desired volume. Maintain agitation throughout the application process.
- **Application Timing:** Apply preventatively. For diseases like apple scab, initial applications should begin at green tip and continue on a 7- to 14-day schedule based on weather conditions and disease pressure.[\[2\]](#)[\[16\]](#)[\[21\]](#)[\[22\]](#)

- Ensure Thorough Coverage: Use sufficient water volume to cover all plant surfaces to the point of drip. For concentrate ground sprays, a minimum of 20 gallons per acre is often recommended, while dilute applications may use up to 400 gallons per acre.[4][23]

Crop	Target Disease	Example Product & Rate	Application Notes & Pre-Harvest Interval (PHI)
Apples	Scab, Cedar-Apple Rust, Sooty Blotch	Ferbam 76 WDG: 1.25 - 2 kg per 1000 liters	Apply on a protective schedule from green tip through cover sprays.[2] PHI: 7 Days[2]
Peaches	Brown Rot, Leaf Curl, Scab	Ziram 76 WG: 6 to 8 lbs per acre	For leaf curl, apply during the dormant season. For brown rot, apply during bloom.[7] [24] PHI: 30 Days[25]
Grapes	Black Rot, Downy Mildew	Ziram Granuflo: 3 to 4 lbs per acre	Begin when shoots are 1-inch long and continue at 7-14 day intervals.[26] PHI: 21 Days[26]
Tomatoes	Early Blight, Anthracnose, Septoria Leaf Spot	Ziram 85W: 0.63 - 0.89 kg per hectare	Apply at first sign of disease and repeat every 7-10 days.[25] PHI: 7 Days[25]
Strawberries	Gray Mold (Fruit Rot)	Thiram 75 WP: 2.25 - 2.5 kg in 1000 liters	Make 3-5 applications at 10-day intervals starting at early bloom.[16] PHI: 3 Days[16]

## Protocol 4.3: Seed Treatment Application

Causality: Seed treatment places a protective barrier directly on the seed coat to prevent seed decay and control seed-borne pathogens like Ascochyta and soil-borne damping-off fungi.[17]

Procedure:

- Select High-Quality Seed: Only treat sound, high-quality seed, as treatment may not improve the performance of damaged seed.
- Calculate Rate: Determine the amount of fungicide needed per unit of seed weight (e.g., Liters/tonne) from the product label. For example, for chickpeas (Desi varieties) to control seed-borne Botrytis, use 1.7-2.0 L of Thiram 600 per tonne of seed.
- Prepare Slurry (if applicable): For many commercial treaters, the fungicide is mixed with a small amount of water to create a slurry that ensures even coating. For example, mix 2 liters of Thiram 600 with up to 3 liters of water per tonne of chickpea seed.
- Apply in Treater: Use a commercial seed treater (e.g., auger-based or drum mixer) designed for applying liquid or slurry treatments. Ensure the equipment provides uniform coverage of all seeds.
- Drying and Storage: Allow the treated seed to dry completely before bagging and storing. Do not carry over treated seed to the next season.
- Labeling: Bags containing treated seed must be clearly labeled with the name of the active ingredient and a warning not to use for food, feed, or oil purposes.[1]
- Rhizobial Inoculants: Do NOT mix Thiram directly in a slurry with rhizobial inoculants, as it can reduce viability. Apply the inoculant in a separate step after the fungicide treatment has dried.

## Section 5: Protocol for Conducting Field Efficacy Trials

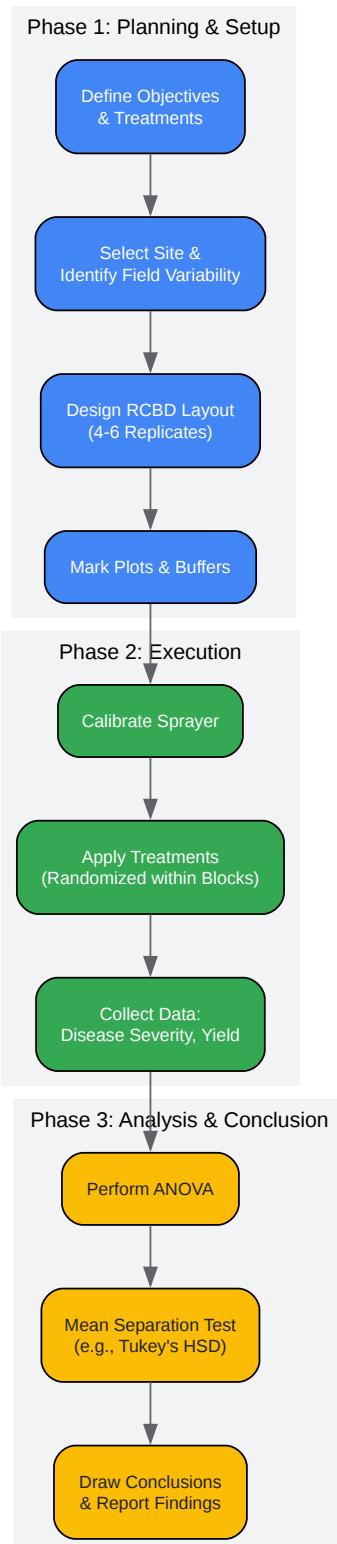
Causality: A robust experimental design is essential to objectively assess the performance of a fungicide and generate statistically valid data for registration and recommendation purposes. This protocol ensures that observed effects are due to the treatment and not random chance or field variability.[27][28]

**Procedure:**

- Define Objectives: Clearly state the goal of the trial (e.g., "To determine the efficacy of Ziram 76 WG at three different rates for the control of apple scab (*Venturia inaequalis*) compared to an untreated control and a commercial standard").
- Experimental Design:
  - Treatments: Include the test product at various rates, an untreated control, and a standard commercial fungicide as a positive control.[\[27\]](#)
  - Replication: Replicate each treatment a minimum of 4-6 times to account for variability within the trial area.[\[29\]](#)
  - Randomization: Use a Randomized Complete Block Design (RCBD).[\[28\]](#)[\[29\]](#) Group plots into blocks where conditions are as uniform as possible (e.g., soil type, slope). Within each block, randomly assign every treatment once. This minimizes the effect of field gradients on the results.[\[28\]](#)
  - Plot Size: Define plot size based on the crop and application equipment (e.g., four 40-foot rows for corn).[\[29\]](#) Include buffer rows or spacing between plots to minimize spray drift.
- Application: Apply all treatments using a calibrated research sprayer. Record all application details, including date, weather conditions, crop growth stage, and water volume.
- Data Collection (Assessment):
  - Disease Severity: At regular intervals and at key crop stages, assess disease severity. This can be done by rating the percentage of leaf area infected, counting the number of lesions per leaf, or using a standardized disease index.
  - Phytotoxicity: Observe and record any signs of crop injury, such as stunting, chlorosis, or necrosis.
  - Yield and Quality: At harvest, measure marketable yield from the center rows of each plot to avoid edge effects. Assess crop quality parameters (e.g., fruit size, grade, presence of blemishes).

- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a mean separation test (e.g., Tukey's HSD) to determine statistically significant differences between treatment means.

## Workflow for a Randomized Complete Block Design (RCBD) Efficacy Trial

[Click to download full resolution via product page](#)*Workflow for a Fungicide Efficacy Trial.*

## Section 6: Resistance Management Strategies

While the risk of resistance to DMDTCs is low, responsible use is still necessary to preserve their long-term efficacy and that of their tank-mix partners.[\[3\]](#)[\[10\]](#)

- Mixtures: DMDTCs are excellent mixing partners for single-site fungicides (e.g., strobilurins, DMIs). The multi-site action of the DMDTC helps protect the single-site fungicide from the selection of resistant fungal strains.[\[3\]](#)[\[4\]](#)
- Alternation: In a spray program, alternate applications of DMDTCs with fungicides from different FRAC groups.
- Adherence to Labels: Do not exceed the maximum number of applications or the maximum rate per season as specified on the product label.[\[4\]](#)[\[26\]](#) For example, the Ziram 76DF label for apples specifies a maximum of 4-7 applications per crop cycle depending on the region. [\[4\]](#)

## Section 7: Safety, Handling, and Environmental Stewardship

DMDTCs are moderately toxic and require careful handling to minimize exposure to applicators and the environment.[\[3\]](#)[\[5\]](#)[\[30\]](#)

Personal Protective Equipment (PPE): The label is the law; always read and follow the specific PPE requirements for the product being used.[\[31\]](#)[\[32\]](#)

PPE Item	Mixer/Loader Requirement	Applicator Requirement	Rationale
Coveralls	Long-sleeved shirt and long pants (minimum)[4][5]	Long-sleeved shirt and long pants (minimum)[4][5]	Minimizes skin contact with dusts and spray mist.[32]
Gloves	Chemical-resistant gloves (e.g., nitrile, rubber)[4][5]	Chemical-resistant gloves[4][5]	Dermal exposure is the most common route; hands are at high risk during handling.[31][32]
Eye Protection	Goggles, face shield, or safety glasses[4][5][33]	Goggles or safety glasses[4][5]	Protects against splashes and dust that can cause irreversible eye damage.[4][33]
Respirator	Dust/mist filtering respirator (NIOSH approved)[4][33]	Recommended, especially in open-cab equipment.[34]	Prevents inhalation of dust or spray mist, which can be fatal or highly toxic.[4][10][30][33]
Footwear	Shoes plus socks (minimum)[4][5]	Shoes plus socks (minimum); chemical-resistant boots recommended[32]	Pant legs should be worn outside boots to prevent spray from entering.[31][35]

### First Aid:

- If Inhaled: Move person to fresh air. Call a poison control center or doctor immediately.[6][30][33]
- If on Skin: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes.[6]
- If in Eyes: Hold eye open and rinse slowly and gently with water for 15-20 minutes.[6][30]

- If Swallowed: Call a poison control center or doctor immediately for treatment advice.[6]

Environmental Precautions:

- DMTCs are toxic to fish and aquatic invertebrates.[4][5]
- Do not apply directly to water, to areas where surface water is present, or to intertidal areas. [1][4]
- Do not contaminate water when cleaning equipment or disposing of rinsate.[1][4]
- Create buffer zones around sensitive areas and avoid application when weather conditions favor spray drift.[4]

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